

"L-aspartic acid sodium salt monohydrate" solubility issues at high concentrations

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Compound of Interest

Compound Name:	Sodium (S)-3-amino-3-carboxypropanoate hydrate
Cat. No.:	B13655558

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Technical Support Center: L-Aspartic Acid Sodium Salt Monohydrate

Welcome to the technical support center for L-Aspartic acid sodium salt monohydrate. This guide, prepared by our Senior Application Scientists, provides in-depth troubleshooting for common solubility issues encountered when preparing high-concentration solutions for research, development, and manufacturing.

Quick Reference & Frequently Asked Questions (FAQs)

This section addresses the most common initial queries regarding the handling and solubility of L-aspartic acid sodium salt monohydrate.

Q1: What is the expected aqueous solubility of L-aspartic acid sodium salt monohydrate?

L-aspartic acid sodium salt monohydrate is generally considered to be easily soluble in water. [1] Published solubility values can vary between sources, with figures such as 50 mg/mL and greater than or equal to 100 mg/mL being reported.[1][2][3] This variability can depend on the specific experimental conditions, such as final pH and temperature.

Q2: I'm trying to make a high-concentration solution, but it's cloudy or has formed a precipitate. What's happening?

Cloudiness or precipitation at high concentrations is a common issue, often stemming from a few key factors:

- Approaching Saturation Limit: You may be exceeding the compound's thermodynamic solubility limit under your current conditions (temperature, pH).
- pH Effects: The pH of your solution is critical. The solubility of amino acids and their salts is significantly pH-dependent.^{[4][5]} If the pH of your solution shifts towards the isoelectric point (pI) of aspartic acid, its solubility will dramatically decrease.
- Kinetics of Dissolution: At high concentrations, the rate of dissolution slows significantly. It may simply require more time, energy (gentle heating), or mechanical action (stirring/vortexing) to fully dissolve.
- Common Ion Effect or Salting-Out: If your solvent is not pure water but a buffer or media containing other salts, these can influence the solubility. While some salts can increase solubility (salting-in), others can decrease it (salting-out).^{[6][7][8]}

Q3: Can I heat the solution to help it dissolve?

Yes, gentle heating is a standard and effective method to increase both the rate of dissolution and the solubility limit of L-aspartic acid sodium salt monohydrate.^[4] However, it is crucial to avoid excessive temperatures (e.g., above 40-50°C) or prolonged heating to prevent potential degradation of the amino acid. Always cool the solution to room temperature after dissolution to ensure it remains stable. If precipitation occurs upon cooling, the solution was likely supersaturated.

Q4: How exactly does pH influence the solubility of this compound?

L-aspartic acid is an amino acid with two carboxylic acid groups and one amino group. Its solubility is lowest at its isoelectric point (pI), where the net charge of the molecule is zero. By

adjusting the pH away from the pI, you increase the net charge on the molecule, which enhances its interaction with polar water molecules and thus increases its solubility.[4][5] Since you are using the sodium salt, the initial solution pH should be in a range that favors solubility (typically neutral to slightly alkaline), but adding it to an acidic buffer could cause it to precipitate.[4] A 10% solution in water should have a pH between 6.0 and 7.5.[9]

Q5: What is the best way to store a high-concentration stock solution?

Once prepared and fully dissolved, sterile filter the solution (using a 0.22 μm filter) into a sterile container. For long-term storage, it is advisable to store the solution at 2-8°C. For very long-term storage, creating aliquots and freezing at -20°C is also an option, though you should check for stability upon thawing.[10] Always observe the solution for any signs of precipitation before use.

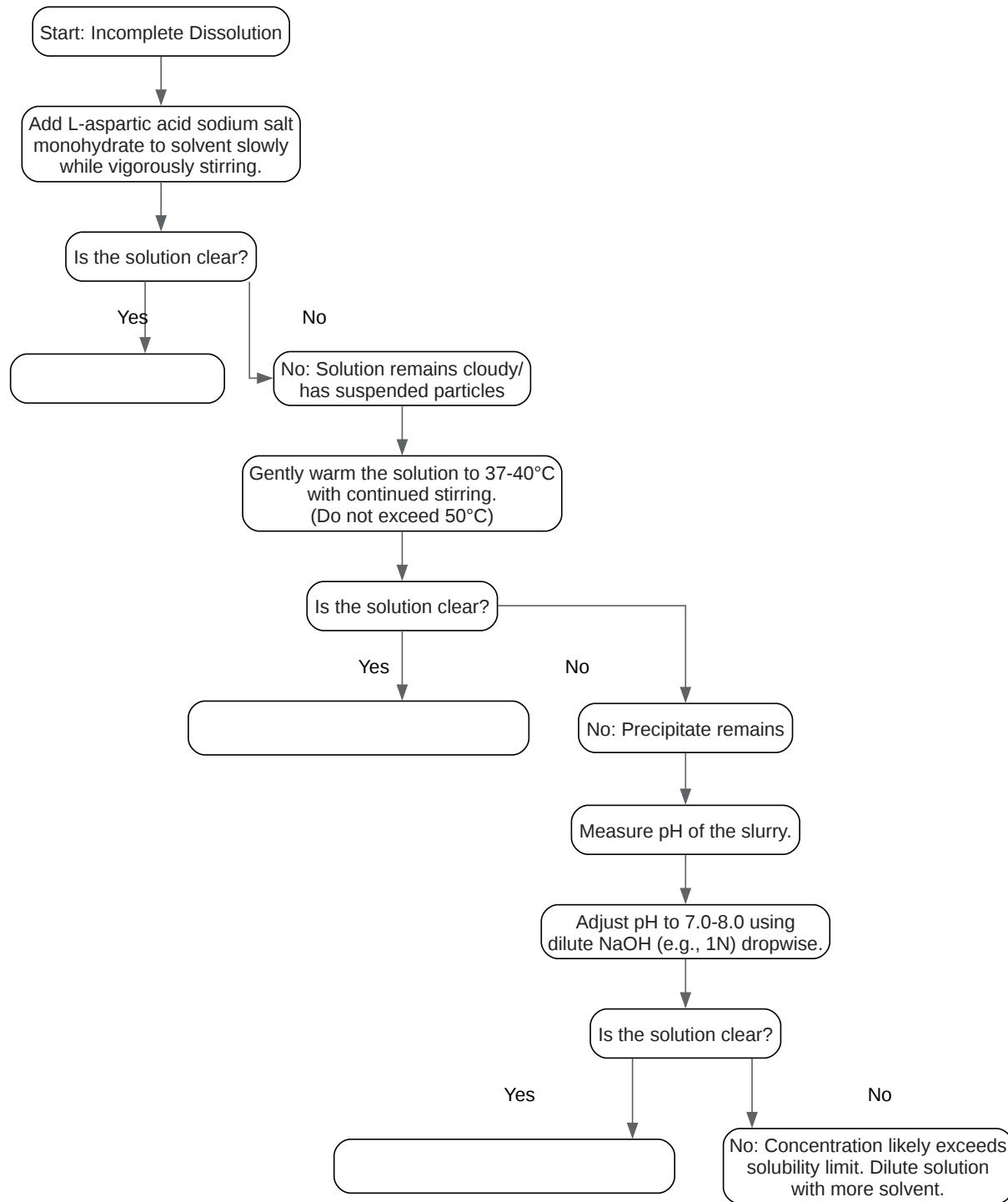
In-Depth Troubleshooting Guide

If the FAQs above did not resolve your issue, this section provides more detailed, step-by-step guidance for persistent solubility problems.

Problem: Incomplete Dissolution at High Concentrations (>100 mg/mL)

Causality: You are likely facing a combination of kinetic limitations (it's dissolving very slowly) and are approaching the thermodynamic solubility limit. The local concentration of powder at the solvent interface can create temporarily supersaturated micro-environments that hinder further dissolution.

Troubleshooting Workflow:

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Caption: Troubleshooting workflow for incomplete dissolution.

Problem: Solution is Clear When Hot, but Precipitates Upon Cooling

Causality: This is a classic case of creating a supersaturated solution. The increased temperature allowed you to dissolve more solute than is stable at room temperature. Upon cooling, the system's thermodynamic equilibrium shifts, and the excess solute crystallizes out of solution.

Solution Strategy:

- Re-heat: Gently warm the solution again to re-dissolve the precipitate.
- Dilute: While the solution is still warm and clear, add a calculated amount of additional solvent (e.g., 10-20% more volume). This will lower the final concentration to a point that is stable at room temperature.
- Controlled Cooling: Allow the solution to cool to room temperature slowly, with gentle stirring. Avoid crash-cooling in an ice bath, as this can promote rapid nucleation and precipitation.
- Seeding (Advanced): In crystallization studies, one might add a single, tiny crystal of the solute to a supersaturated solution to control crystallization. In this context, it confirms that the solution is supersaturated. For creating a stable stock, however, dilution is the correct approach.

Problem: The Final pH of My Solution is Different Than My Starting Buffer

Causality: L-aspartic acid sodium salt monohydrate has buffering capacity. The amino and carboxylic acid groups can accept or donate protons, thereby resisting changes in pH and influencing the final pH of the solution. When you add a large amount of this compound, its intrinsic pH properties can overwhelm the buffering capacity of your initial solvent if it is weakly buffered (or is just water).

Solution Strategy:

- Use a Stronger Buffer: If the final pH must be precise, prepare the solution in a well-buffered system (e.g., 50-100 mM HEPES or Tris) that has a pKa close to your target pH.

- **Titrate to Final pH:** After dissolving the compound, use a calibrated pH meter and slowly add small amounts of a suitable acid (e.g., HCl) or base (e.g., NaOH) to adjust the solution to the desired final pH.[\[11\]](#) This should be done dropwise with constant stirring.

Experimental Protocols & Data

Physicochemical Properties Summary

Property	Value	Source(s)
Molecular Formula	<chem>C4H6NNaO4 · H2O</chem>	[12] [13]
Molecular Weight	173.10 g/mol	[2] [14]
CAS Number	323194-76-9	[1] [2]
Appearance	White crystalline powder	[1] [12] [15]
Reported Solubility	50 mg/mL to \geq 100 mg/mL in water	[1] [2] [3]
pH (10% Solution)	6.0 - 7.5	[9]

Protocol 1: Preparation of a Concentrated (e.g., 200 mM) Stock Solution

This protocol details the steps to prepare a stable, high-concentration stock solution.

- **Calculation:** Determine the mass of L-aspartic acid sodium salt monohydrate (MW: 173.10 g/mol) required. For 100 mL of a 200 mM (0.2 M) solution: Mass = 0.2 mol/L * 0.1 L * 173.10 g/mol = 3.462 g
- **Initial Dissolution:** Add approximately 80 mL of high-purity water (or your desired buffer) to a beaker with a magnetic stir bar.
- **Slow Addition:** While the solvent is stirring vigorously, slowly add the weighed powder in portions. Adding the powder too quickly can cause clumping and slow the dissolution process.

- **Apply Gentle Heat:** If the powder does not fully dissolve after 10-15 minutes of stirring, place the beaker on a hot plate stirrer and warm to approximately 40°C. Continue stirring.
- **pH Check and Adjustment:** Once the solution appears clear, remove it from the heat and allow it to cool. Measure the pH. If adjustment is needed, add 1N NaOH or 1N HCl dropwise until the target pH is reached. The solubility of L-aspartic acid increases in alkaline conditions.^[4]
- **Final Volume:** Transfer the clear solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of the solvent and add it to the flask to ensure a complete transfer. Add solvent to bring the final volume to exactly 100 mL.
- **Sterilization and Storage:** Sterile filter the solution through a 0.22 µm syringe filter into a sterile storage bottle. Store at 4°C.

Technical Deep Dive: The Science of Solubility

Understanding the molecular basis of solubility is key to mastering its application.

The Role of pH and Molecular Charge

The solubility of L-aspartic acid is intrinsically linked to its zwitterionic nature. The molecule possesses two carboxylic acid groups ($pK_{a1} \approx 2.0$, $pK_{a2} \approx 3.9$) and one amino group ($pK_{a3} \approx 9.8$).

Caption: Influence of pH on the charge and solubility of L-aspartic acid.

- **At Low pH (Acidic):** Both carboxyl groups and the amino group are protonated, resulting in a net positive charge.
- **At the Isoelectric Point (pI):** The molecule exists as a zwitterion with one positive and one negative charge, resulting in a net neutral charge. This minimizes repulsion between molecules and reduces interaction with water, leading to the lowest solubility.
- **At High pH (Alkaline):** Both carboxyl groups are deprotonated, and the amino group is neutral, resulting in a net negative charge.^[4]

By working with the sodium salt, you are already starting with a molecule that is partially deprotonated, which favors solubility in neutral water. However, if this salt is added to a solution with a pH near 3, the equilibrium will shift, the aspartate will become protonated, and precipitation will occur.[16][17]

Impact of Temperature and Other Ions

- Temperature: For most solids like this salt, the dissolution process is endothermic, meaning it consumes heat. According to Le Chatelier's principle, adding heat to the system (increasing the temperature) will drive the equilibrium towards more dissolution, increasing solubility.[18]
- Ionic Strength (Salting-In/Salting-Out): The presence of other ions can have complex effects. Some salts, such as sodium chloride, have been shown to increase the solubility of aspartic acid, a phenomenon known as "salting-in".[7] These ions can shield the charges on the amino acid molecules, preventing them from aggregating and precipitating. Conversely, other salts might compete for water molecules, effectively reducing the amount of "free" water available to solvate the amino acid and causing a "salting-out" effect.[8]

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